

Essential Safety and Handling Guidance for SE 175

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **SE 175**, an organic nitrate compound that functions as a nitric oxide (NO) donor. The following procedural guidance is based on the known properties of **SE 175** and analogous organic nitrate compounds.

Chemical Identifier: **SE 175** CAS Number: 258278-64-7 Empirical Formula: C₁₆H₁₃NO₆S

Quantitative Safety Data

While a specific Safety Data Sheet (SDS) for **SE 175** is not readily available in public databases, the following table summarizes key safety and physical property information for **SE 175** and related organic nitrates to guide risk assessment.



Property	Value / Information	Source / Analogy
Molecular Weight	347.34 g/mol	
Physical Form	Solid	Assumed from storage/shipping information
Storage Temperature	-20°C	
Shipping Condition	Wet ice	
Occupational Exposure Limits	Not established for SE 175. For Nitroglycerin (a related organic nitrate): OSHA PEL: C 0.2 ppm (2 mg/m³); NIOSH REL: ST 0.1 mg/m³ (skin)	Analogy to Nitroglycerin
Toxicity	Organic nitrates can be toxic if swallowed, inhaled, or in contact with skin.[1]	General for organic nitrates[1]
Flash Point	Not applicable	
Storage Class	Combustible Solids	

Operational Plan for Handling SE 175

This section provides a step-by-step guide for the safe handling of **SE 175** in a laboratory setting.

Risk Assessment and Preparation

- Review Available Data: Before handling, review all available information, including this guide and any information provided by the supplier.
- Hazard Identification: Recognize that as an organic nitrate, SE 175 is potentially combustible
 and may be toxic through inhalation, ingestion, or skin contact.[1] Organic nitrates as a class
 can be chemically unstable and may have explosive properties, especially when mixed with
 reducing agents.[2]



• Emergency Preparedness: Ensure that a safety shower, eyewash station, and appropriate spill cleanup materials are readily accessible.

Personal Protective Equipment (PPE)

- Minimum PPE: Based on supplier recommendations and general laboratory safety standards, the following PPE is mandatory when handling SE 175:
 - Eye Protection: Chemical safety goggles or a face shield in addition to safety glasses.
 - Hand Protection: Chemical-resistant gloves, such as nitrile gloves.[3] For prolonged contact or when handling larger quantities, consider double-gloving or using heavier-duty gloves.[3]
 - Respiratory Protection: A NIOSH-approved N95 respirator or higher is recommended, especially when handling the solid form where dust generation is possible.
 - Body Protection: A lab coat must be worn to protect skin and clothing.[4]

Engineering Controls

 Ventilation: All handling of SE 175 should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[5]

Handling Procedure

- Weighing and Transfer:
 - Handle SE 175 in the smallest quantities practical for the experiment.
 - When weighing the solid compound, do so in a fume hood on a tared, contained surface to prevent dispersal of dust.
- Solution Preparation:
 - When dissolving SE 175, add the solid slowly to the solvent.
 - Be aware of potential incompatibilities with solvents; avoid strong reducing agents.

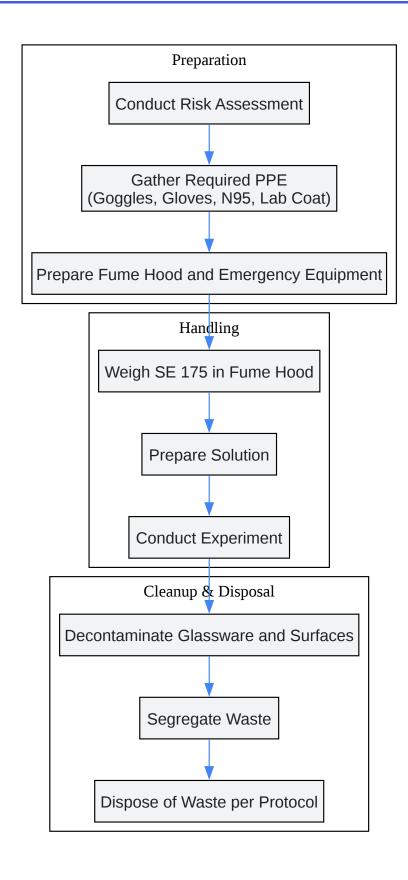




- General Practices:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling the compound, even if gloves were worn.

Experimental Workflow Diagram





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Caption: Experimental workflow for handling **SE 175**.



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Disposal Plan for SE 175

Proper disposal of **SE 175** and associated waste is crucial to prevent environmental contamination and ensure safety.

Waste Segregation

- Solid Waste:
 - Unused or expired SE 175 should be treated as hazardous chemical waste.
 - Contaminated PPE (gloves, disposable lab coats, etc.) and weighing papers should be collected in a designated, sealed container.
- Liquid Waste:
 - Solutions containing SE 175 should be collected in a clearly labeled, sealed, and compatible waste container.
 - Do not mix with incompatible waste streams, particularly those containing strong reducing agents.[2]
- Sharps Waste:
 - Needles and syringes used to handle solutions of SE 175 should be disposed of in a
 designated sharps container. If the syringe contains residual drug, it may need to be
 disposed of as hazardous chemical waste.[6]

Container Labeling

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "SE 175".
- Include the approximate concentration and quantity of the waste.

Storage of Waste

Store waste containers in a designated satellite accumulation area within the laboratory.



• Ensure containers are kept closed and are in secondary containment to prevent spills.

Disposal Procedure

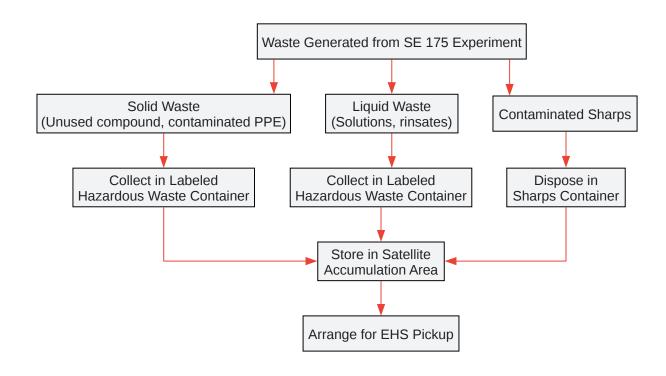
- Follow your institution's hazardous waste disposal procedures.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup of the hazardous waste.
- Do not dispose of **SE 175** down the drain or in the regular trash.

Decontamination

- All glassware and equipment that has come into contact with SE 175 should be decontaminated.
- A thorough rinse with an appropriate solvent, which is then collected as hazardous waste, followed by standard washing procedures is recommended.

Disposal Decision Tree





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Caption: Disposal decision tree for **SE 175** waste.

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- To cite this document: BenchChem. [Essential Safety and Handling Guidance for SE 175].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1662416#personal-protective-equipment-for-handling-se-175]

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